

Storage and handling recommendations for Vanilpyruvic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanilpyruvic acid

Cat. No.: B085985

[Get Quote](#)

Vanilpyruvic Acid: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the proper storage and handling of **Vanilpyruvic acid**. Adherence to these guidelines is critical for maintaining the compound's integrity and ensuring experimental success and laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Vanilpyruvic acid**?

A1: Solid **Vanilpyruvic acid** should be stored in a tightly sealed container in a dry and cool place. For long-term stability, storage at -20°C is recommended, which can preserve the compound for up to three years.^{[1][2]} Storage at 4°C is also an option for shorter periods, maintaining stability for up to two years.^[2]

Q2: How should I store solutions of **Vanilpyruvic acid**?

A2: Solutions of **Vanilpyruvic acid** should be prepared fresh whenever possible. If storage is necessary, it is recommended to store them in aliquots to avoid repeated freeze-thaw cycles.^[3] For solutions in solvents like DMSO, storage at -80°C is advised for a shelf life of up to one year, while storage at -20°C is suitable for up to one month.^{[1][3]}

Q3: What solvents are recommended for dissolving **Vanilpyruvic acid**?

A3: **Vanilpyruvic acid** is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of ≥ 27 mg/mL (128.46 mM).[1][3] It is also described as being soluble in water and other organic solvents due to its polar nature.[4]

Q4: What are the primary safety concerns when handling **Vanilpyruvic acid**?

A4: **Vanilpyruvic acid** is classified as a skin and eye irritant.[5][6] It may also cause respiratory irritation.[5][6] Therefore, it is essential to handle this compound with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7][8] Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of dust particles.[7][8]

Q5: How should I handle the shipment of **Vanilpyruvic acid**?

A5: **Vanilpyruvic acid** is typically shipped at room temperature in its solid form.[2] However, for solutions or evaluation samples, shipping with blue ice is often utilized.[1][3]

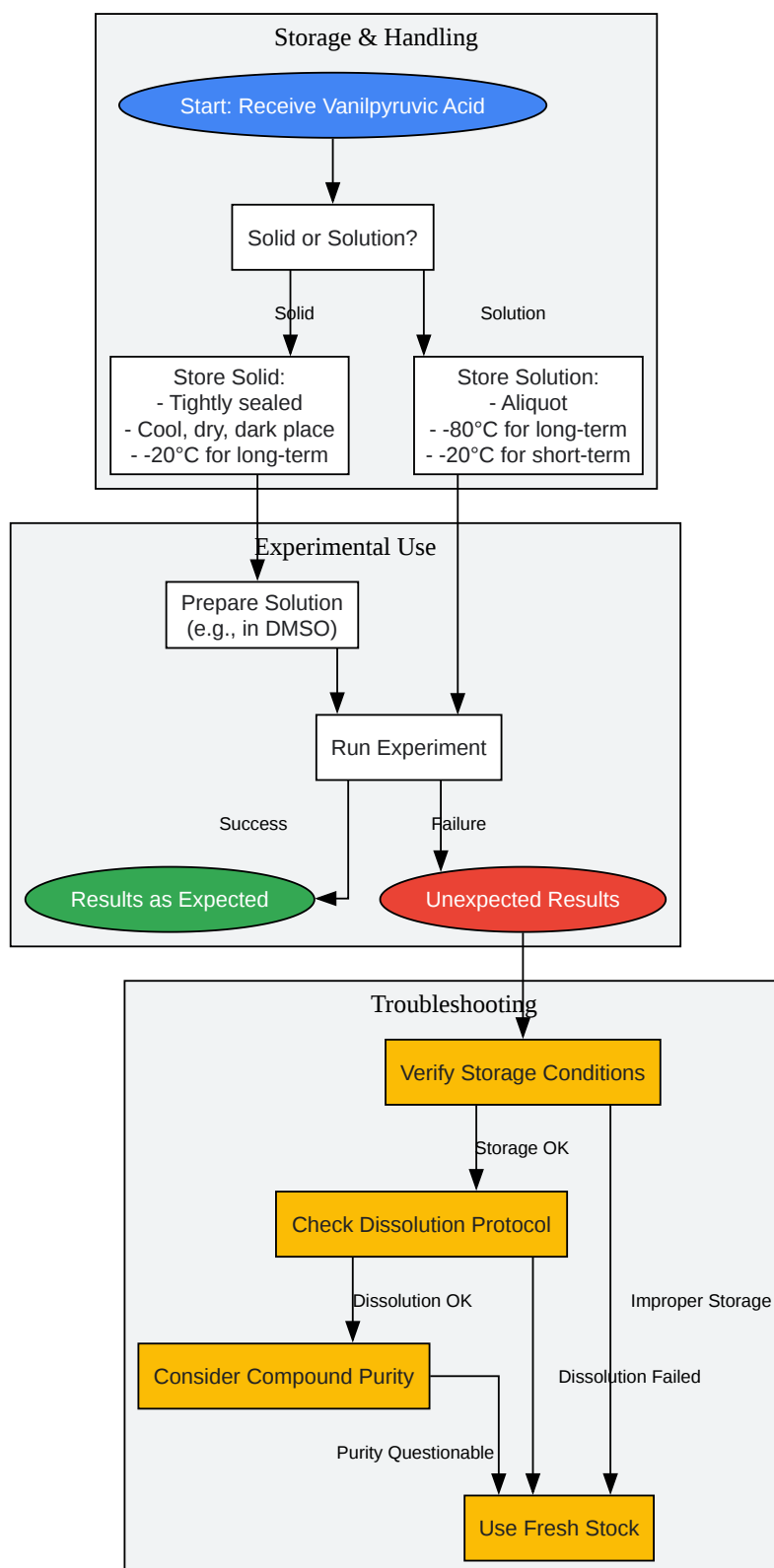
Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpected Experimental Results	Compound degradation due to improper storage.	Verify storage conditions (temperature, humidity, light exposure). If improperly stored, consider using a fresh stock of the compound. For solutions, avoid repeated freeze-thaw cycles by preparing and storing in single-use aliquots. [3]
Compound Will Not Dissolve	Incorrect solvent or insufficient mixing.	Ensure the use of an appropriate solvent such as DMSO. [1] [3] Gentle warming to 37°C and sonication can aid in dissolution. [3]
Visible Discoloration of Solid Compound	Potential degradation due to exposure to air, light, or moisture.	Discard the product if significant discoloration is observed. Ensure the container is tightly sealed and stored in a dark, dry place.
Skin or Eye Irritation	Direct contact with the compound.	In case of skin contact, wash immediately with plenty of soap and water. [6] For eye contact, rinse cautiously with water for several minutes. [6] [8] Always wear appropriate PPE.

Quantitative Data Summary

Parameter	Condition	Duration	Reference
Storage Temperature (Solid)	-20°C	3 years	[1][2]
4°C	2 years	[2]	
Storage Temperature (In Solvent)	-80°C	1 year	[1]
-20°C	1 month	[3]	
Solubility in DMSO	27 mg/mL (128.46 mM)	N/A	[1][3]

Experimental Workflow & Troubleshooting Logic



[Click to download full resolution via product page](#)

Caption: Workflow for handling, storage, and troubleshooting of **Vanilpyruvic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vanilpyruvic acid | Biochemical reagent | TargetMol [targetmol.com]
- 2. Vanilpyruvic acid - Nordic Biosite [nordicbiosite.com]
- 3. glpbio.com [glpbio.com]
- 4. CAS 1081-71-6: Vanilpyruvic acid | CymitQuimica [cymitquimica.com]
- 5. Vanilpyruvic acid | C₁₀H₁₀O₅ | CID 14124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. fishersci.com [fishersci.com]
- 8. aksci.com [aksci.com]
- To cite this document: BenchChem. [Storage and handling recommendations for Vanilpyruvic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085985#storage-and-handling-recommendations-for-vanilpyruvic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com